

structure-odor relationship of dimethyl phenyl propanals

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-(2-methylphenyl)propanal

CAS No.: 1220905-51-0

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Title: Engineering the Muguet Olfactophore: A Technical Guide to Dimethyl Phenyl Propanals
Subtitle: Structural Design, Receptor Mechanics, and Synthetic Protocols for Lilial Alternatives

Executive Summary

The prohibition of Butylphenyl Methylpropional (Lilial) in the EU (2022) due to reproductive toxicity has accelerated the search for bio-isosteres that retain the coveted "Muguet" (Lily of the Valley) profile without the associated toxicology. This guide analyzes the Dimethyl Phenyl Propanal class—specifically 2,2-dimethyl-3-phenylpropanal derivatives.^{[1][2][3]} Unlike their 2-monomethyl predecessors, these gem-dimethyl analogs offer unique olfactory shifts toward "marine/fresh-air" nuances and superior metabolic stability. This document serves as a blueprint for rational design, synthesis, and validation of these next-generation odorants.

Molecular Architecture & SOR Fundamentals

The structure-odor relationship (SOR) of floral aldehydes is governed by a strict pharmacophore. For dimethyl phenyl propanals, the "gem-dimethyl" effect at the

-carbon is the critical differentiator.

The Gem-Dimethyl Effect

While Lilial (2-methyl) possesses a soft, powdery floralcy, the introduction of a second methyl group at the

-position (yielding a 2,2-dimethyl moiety) drastically alters the physicochemical profile:

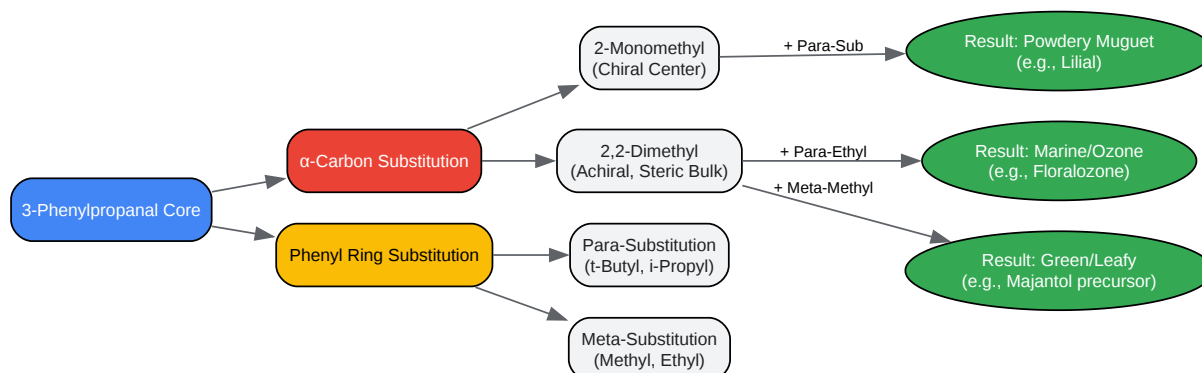
- **Steric Bulk:** The gem-dimethyl group increases steric hindrance around the aldehyde functionality. This reduces the rate of enzymatic oxidation (by ALDH) and Schiff base formation, leading to higher substantivity (performance over time).
- **Olfactory Shift:** The added bulk often shifts the odor profile from "creamy floral" to "transparent/marine/ozonic." For example, Floralozone (3-(4-ethylphenyl)-2,2-dimethylpropanal) exhibits a powerful "fresh air" note distinct from the heavy floralcy of Cyclamen Aldehyde.^[4]

Table 1: Comparative SOR of Phenyl Propanal Analogs

Commercial Name	Structure (Substituent / -Methylation)	Odor Profile	Threshold (ng/L air)	LogP (Calc)
Lilial (Banned)	4-tert-butyl / 2-monomethyl	Muguet, powdery, creamy	0.3 - 1.5	4.2
Cyclamen Aldehyde	4-isopropyl / 2-monomethyl	Floral, green, stemmy	2.0 - 4.0	3.9
Floralozone	4-ethyl / 2,2-dimethyl	Marine, ozone, fresh air, fennel	1.5 - 3.0	3.6
Majantol (Aldehyde)	3-methyl / 2,2-dimethyl	Green, floral, fresh, lily-like	N/A	3.4

Visualization: The Muguet Pharmacophore

The following diagram illustrates the structural decision tree for tuning the odor profile.



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Caption: Structural modifications at the

-carbon and phenyl ring dictate the divergence between classic Muguet and modern Marine/Green profiles.

Receptor-Ligand Mechanics (hOR17-4)

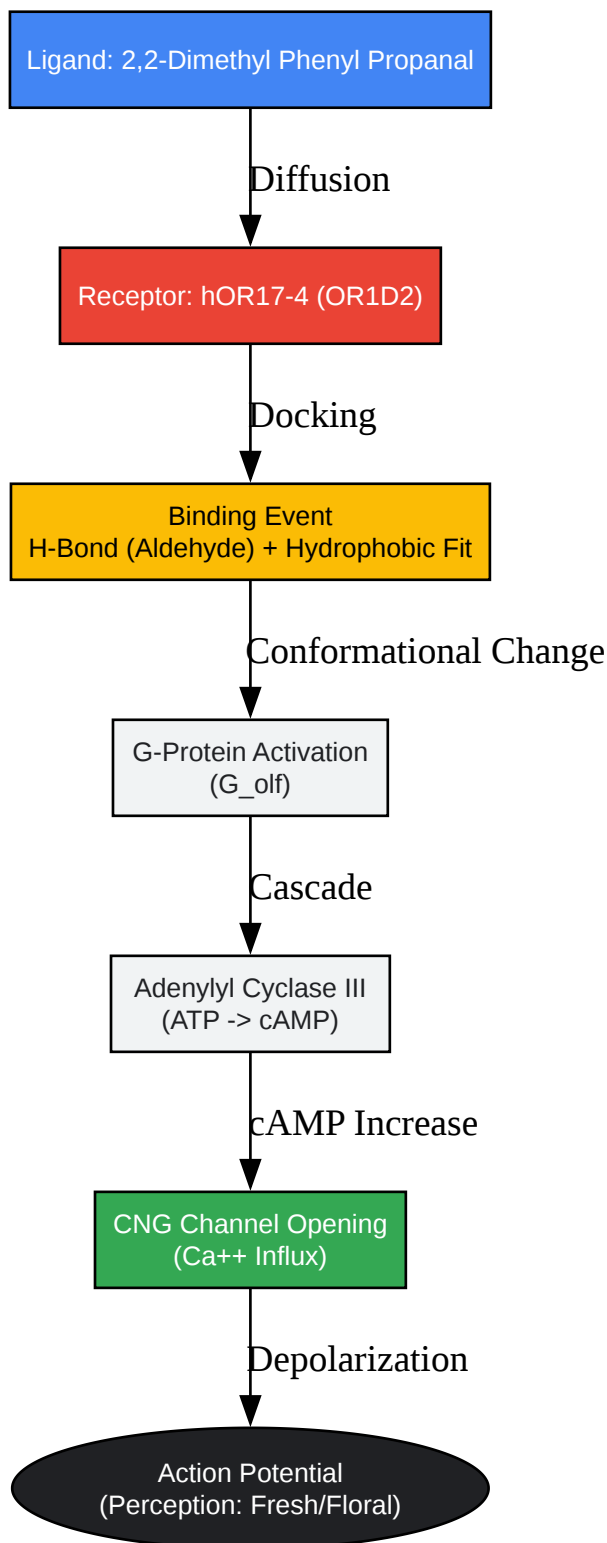
The primary biological target for this class is the human olfactory receptor OR1D2 (also known as hOR17-4), often termed the "Bourgeonal Receptor."

Binding Mechanism

Research by Kraft et al. and Hatt et al. confirms that hOR17-4 activation requires a specific hydrophobic pocket fit.

- The Aldehyde Anchor: The aldehyde group forms a hydrogen bond with a specific Asn residue in the receptor pocket.
- The Hydrophobic Tail: The phenyl ring sits in a hydrophobic cleft. The "gem-dimethyl" group in 2,2-dimethyl analogs can cause steric clashes if the phenyl substituent is too bulky (e.g., tert-butyl). This explains why Floralozone (ethyl group, smaller) binds well, but a theoretical "2,2-dimethyl-Lilial" (tert-butyl) might be too bulky to activate the receptor efficiently, resulting in anosmia or weak perception.

Visualization: Receptor Activation Pathway



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Caption: The signal transduction cascade initiated by ligand binding to hOR17-4, leading to calcium influx and olfactory perception.

Synthetic Pathways & Protocols

Synthesis of 2,2-dimethyl phenyl propanals cannot proceed via the standard Aldol condensation used for Lilial (which uses propionaldehyde). The lack of a second

-hydrogen in isobutyraldehyde prevents the dehydration step to an enal. Therefore, Phase Transfer Catalyzed (PTC) Alkylation is the industry standard.

Protocol: Synthesis of 3-(4-ethylphenyl)-2,2-dimethylpropanal

Objective: Alkylation of isobutyraldehyde with 4-ethylbenzyl chloride.

Reagents:

- Isobutyraldehyde (1.2 eq)
- 4-Ethylbenzyl chloride (1.0 eq)
- 50% Aqueous NaOH (2.0 eq)
- Tetrabutylammonium bromide (TBAB) (0.05 eq - Catalyst)
- Toluene (Solvent)

Step-by-Step Methodology:

- Setup: In a 3-neck flask equipped with a mechanical stirrer, reflux condenser, and dropping funnel, charge Toluene, 50% NaOH, and TBAB.
- Temperature Control: Heat the mixture to 60°C.
- Addition: Premix Isobutyraldehyde and 4-Ethylbenzyl chloride. Add this mixture dropwise over 2 hours. Critical: Maintain vigorous stirring to ensure the emulsion required for phase transfer.

- Reaction: Reflux at 80°C for 4-6 hours. Monitor via GC-MS. Look for the disappearance of the benzyl chloride peak.
- Workup: Cool to room temperature. Separate the organic layer.[\[2\]](#) Wash with water (3x) until neutral pH.
- Purification: Dry organic layer over MgSO₄. Remove solvent under reduced pressure.
- Distillation: Perform fractional vacuum distillation. The 2,2-dimethyl aldehyde will distill later than any unreacted isobutyraldehyde.

Self-Validation (QC):

- NMR Check: The product must show a singlet for the aldehyde proton (9.5 ppm) and a singlet for the gem-dimethyl group (1.1 ppm, 6H). If you see a doublet for the aldehyde proton, you have contamination with a mono-methyl impurity.

Olfactory Evaluation Protocol

To validate the "Marine vs. Floral" shift, a standardized sensory evaluation is required.

- Dilution: Prepare 1%, 5%, and 10% solutions in Dipropylene Glycol (DPG).
- Blotter Test: Dip smelling strips to a depth of 1cm. Allow 5 minutes for ethanol/solvent evaporation if used.
- Time-Course Analysis:
 - T=0 (Top Note): Assess volatility and impact.
 - T=1h (Heart Note): Assess the core character (Floral vs. Marine).[\[2\]](#)[\[5\]](#)
 - T=24h (Base Note): Assess substantivity. 2,2-dimethyl analogs should show superior tenacity compared to straight-chain aldehydes due to steric protection.

References

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